

Proper Disposal of Demeton-O: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Demeton-O

Cat. No.: B165995

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IMMEDIATE SAFETY NOTICE: **Demeton-O** is a highly toxic organophosphate insecticide and must be handled with extreme caution.^{[1][2]} It is fatal if swallowed, inhaled, or in contact with skin and is very toxic to aquatic life.^[2] Immediate and correct disposal is critical to ensure the safety of personnel and the environment.

This guide provides essential safety and logistical information for the proper disposal of **Demeton-O**, tailored for researchers, scientists, and drug development professionals. Adherence to local, state, and federal regulations is mandatory.^{[2][3]}

Immediate Actions and Personal Protective Equipment (PPE)

Before handling **Demeton-O** for any purpose, including disposal, ensure all safety measures are in place.

- Personal Protective Equipment (PPE): A chemical protection suit, including a self-contained breathing apparatus, is required.^{[3][4]} Additionally, wear chemical-resistant gloves (neoprene or nitrile), protective eye goggles, and an ankle-length latex rubber apron.^{[5][6]}
- Ventilation: Always handle **Demeton-O** in a well-ventilated area or outdoors.^[2]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces.^{[2][3]} Use spark-proof tools and explosion-proof equipment.^[3]

- Emergency Stations: Ensure immediate access to eyewash stations and emergency showers.[7]

Step-by-Step Disposal Procedures

The primary method for disposing of **Demeton-O** is through a licensed hazardous waste disposal facility.[1][3] Disposal regulations for pesticides are managed under the Resource Conservation and Recovery Act (RCRA).[8]

1. Managing Spills and Leaks

Should a spill occur, follow these steps immediately:

- Evacuate: Clear the area of all non-essential personnel.
- Containment: Collect any leaking or spilled liquid in sealable containers.[3][4] Use an inert absorbent material such as sand, earth, or vermiculite to soak up the remaining liquid.[2][3][4] Do not use combustible materials like sawdust.
- Collection: Place the contaminated absorbent material into a suitable, closed, and clearly labeled container for disposal.[2][3]
- Decontamination: Clean the spill surface thoroughly to remove any residual contamination.[2] Flush the area with water, but prevent the runoff from entering drains or waterways.[2] Dike fire control water for later disposal.[7]
- Prohibition:DO NOT wash **Demeton-O** away into any sewer or drain.[3][4][9]

2. Disposing of Unused or Unwanted **Demeton-O**

- Labeling and Storage: Keep the **Demeton-O** in its original, tightly sealed container.[9][10] Store it in a cool, dry, locked, and well-ventilated area away from food, beverages, or animal feed.[1][3]
- Contact Professionals: Arrange for disposal through an appropriate and licensed treatment and disposal facility.[3] Contact your local household hazardous waste program or your state's environmental agency to find authorized disposal sites.[10] Many states offer "Clean Sweep" programs for commercial pesticide users.[8]

- Transportation: When transporting the waste, ensure containers are secure to prevent shifting or spilling.[\[10\]](#) Do not transport in the passenger compartment of a vehicle.[\[10\]](#)

3. Handling Empty Containers

- Rinsing: For liquid formulations, triple-rinse the empty container.[\[11\]](#) To do this, fill the container about one-third full with water, cap it, and swish it around. Drain the rinsate into a spray tank for application to a registered site, as directed by the product label.[\[11\]](#) Repeat this process two more times.
- Disposal of Rinsed Containers: Triple-rinsed containers are often considered non-hazardous and can be disposed of according to state and local regulations.[\[11\]](#)
- Prohibition: NEVER reuse an empty pesticide container for any other purpose.[\[10\]](#)[\[11\]](#)

Quantitative Data

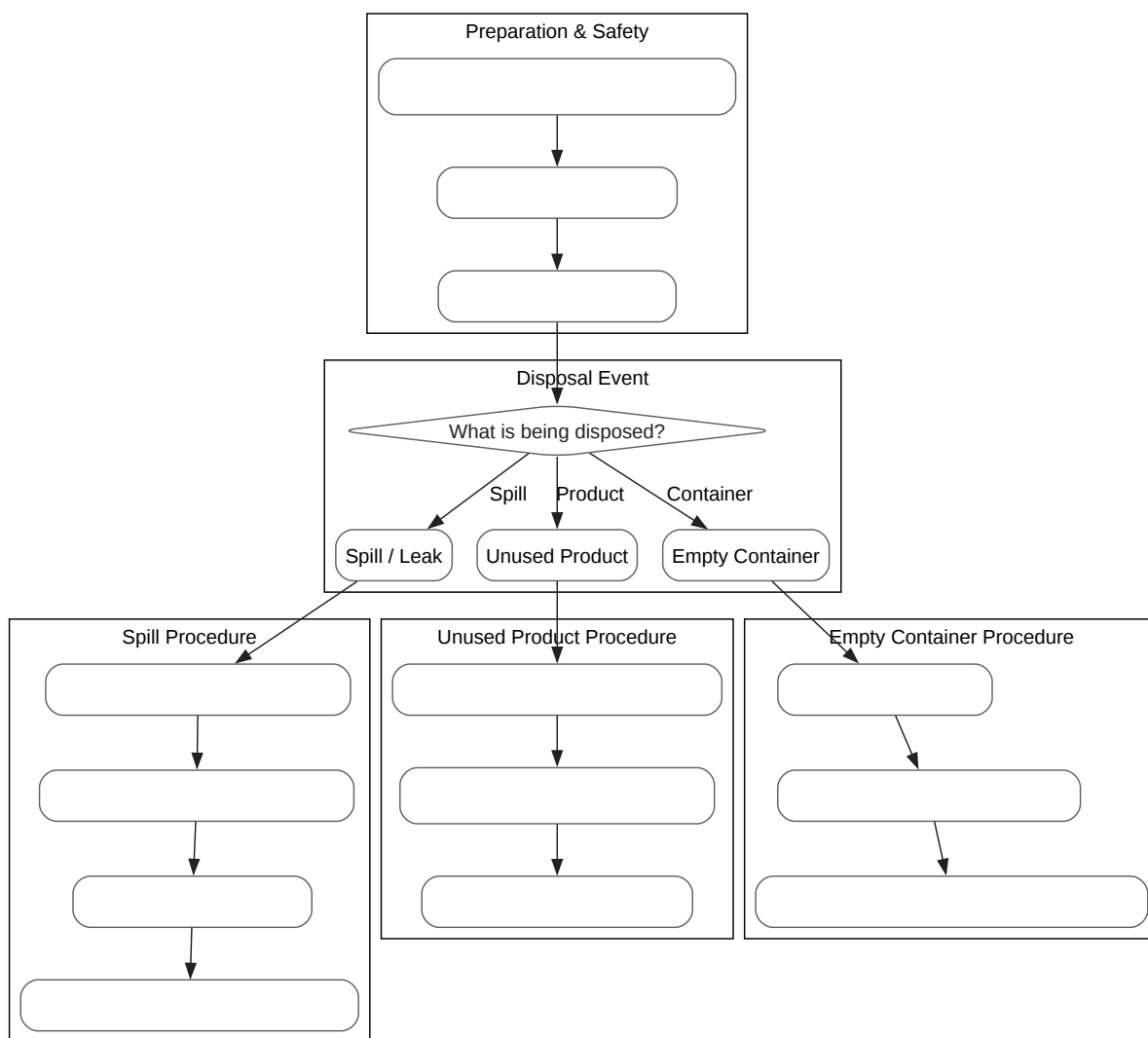
The following table summarizes key quantitative data related to the toxicity and chemical properties of Demeton.

Data Point	Value	Species/Conditions	Source
Oral LD50	2.5 mg/kg	Female Rat	[12]
6.2 mg/kg	Male Rat	[12]	
Dermal LD50	8.2 mg/kg	Female Rat	[12]
14 mg/kg	Male Rat	[12]	
Hydrolysis Half-life	1.25 hours	pH 9, 70° C	[13]
> 11 hours	pH 1-5	[13]	

Note: The hydrolysis data is from a 1975 EPA report. While informative, more current data should be consulted if available.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Demeton-O**.



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Caption: Workflow for the safe handling and disposal of **Demeton-O**.

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- To cite this document: BenchChem. [Proper Disposal of Demeton-O: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165995#demeton-o-proper-disposal-procedures]

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